

Commercial Availability & Technical Profile: 3-(Chloromethyl)phenyl Acetate[1][2]

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Compound of Interest

Compound Name: 3-(Chloromethyl)phenyl acetate

CAS No.: 4530-44-3

Cat. No.: B3267556

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Executive Summary

3-(Chloromethyl)phenyl acetate (CAS 4530-44-3) is a specialized chemical intermediate used primarily as a "masked" bifunctional building block in medicinal chemistry. Unlike its para-isomer (CAS 39720-27-9), which is a commoditized reagent, the meta-isomer is classified as a Tier 2/3 Building Block. It is typically not available for same-day shipping from major catalog distributors (e.g., Sigma-Aldrich core stock) but is readily sourced through specialized diversity vendors such as Enamine, Protheragen, and CymitQuimica.

Key Procurement Insight: The commercial scarcity relative to the para-isomer is driven by synthetic utility, not difficulty. The compound serves as a stable precursor to 3-hydroxybenzyl functionalization, preventing self-polymerization inherent to the unprotected 3-(chloromethyl)phenol.

Chemical Identity & Physical Profile

Before procurement, verify the exact isomerism. Confusion with the para-isomer or methoxy-analogs is a common procurement error.

Property	Data
Chemical Name	3-(Chloromethyl)phenyl acetate
Synonyms	m-Acetoxymethyl chloride; Acetic acid 3-chloromethylphenyl ester
CAS Number	4530-44-3
Molecular Formula	C
	H
	ClO
Molecular Weight	184.62 g/mol
Physical State	Colorless to pale yellow liquid (or low-melting solid)
Solubility	Soluble in DCM, EtOAc, DMSO; Reacts with water/alcohols
Stability	Moisture Sensitive (Hydrolysis of ester and alkyl chloride)

Commercial Landscape Analysis

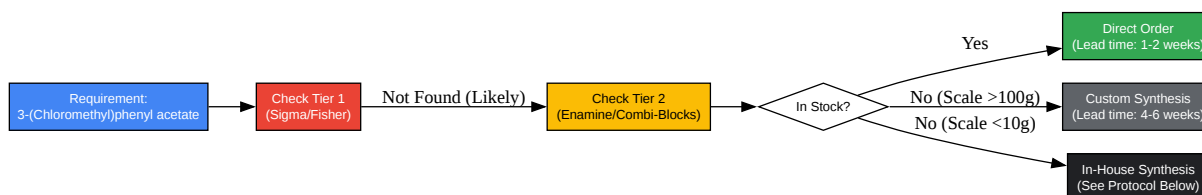
The supply chain for **3-(Chloromethyl)phenyl acetate** is bifurcated between "In-Stock Diversity" and "Custom Synthesis."

Primary Suppliers (Verified)

- Enamine: Often holds the largest stock of this specific CAS as part of their "Building Blocks" library (Cat# ENAH304547A0).
- Protheragen: Lists the compound specifically for research applications.
- CymitQuimica: Acts as a European distributor for various synthesis labs.

Supply Chain Decision Matrix

The following decision tree illustrates the logic for sourcing this compound based on project timeline and scale.



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Figure 1: Procurement decision logic for CAS 4530-44-3. Note that Tier 1 suppliers often list this item but fulfill it via third-party agreements (Tier 2).

Technical Evaluation: Synthesis & Stability

Understanding the synthesis is critical for Quality Assurance (QA) because it predicts the impurities you will encounter in a commercial batch.

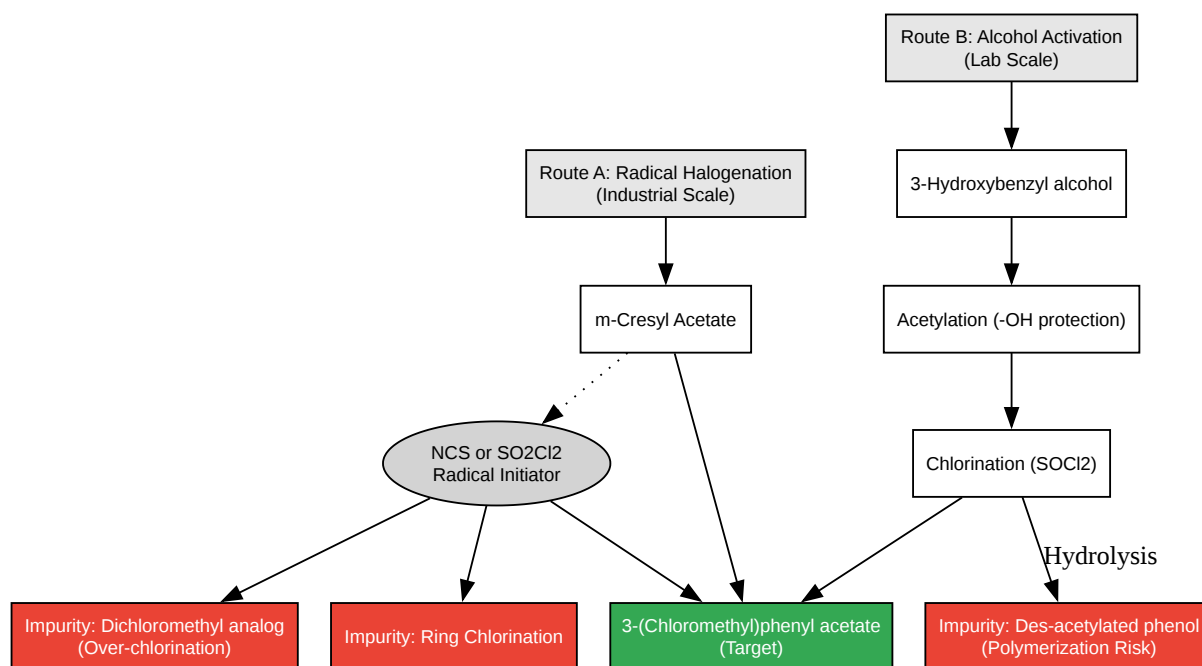
Why the Acetate? (The "Masking" Strategy)

You cannot buy 3-(chloromethyl)phenol easily. Why?

- Mechanism: The phenolic hydroxyl group is a nucleophile; the chloromethyl group is an electrophile.
- Result: In a free phenol state, molecule A reacts with molecule B, leading to rapid, uncontrollable polymerization (Bakelite-type formation).
- Solution: The acetate group protects the phenol, shutting down its nucleophilicity. This allows the benzyl chloride moiety to exist stably.

Synthetic Routes & Impurity Profiling

Commercial batches are typically produced via one of two routes.



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Figure 2: Synthetic origins of common impurities. Commercial batches from Route A often contain ~2-5% dichloromethyl species.

Quality Assurance Protocol

When receiving a shipment of **3-(Chloromethyl)phenyl acetate**, the following QA protocol is mandatory to ensure integrity.

Visual Inspection

- Standard: Clear, colorless to pale yellow liquid.[1]
- Red Flag: Dark brown/black viscous oil indicates hydrolysis followed by polymerization of the free phenol. Reject immediately.

H-NMR Validation (CDCl₃)

The structure has distinct diagnostic peaks.

- Acetate Methyl: Singlet at ~2.3 ppm.
- Benzylic Methylene (-CH₂Cl): Singlet at ~4.6 ppm.
- Aromatic Region: Multiplet 7.0–7.5 ppm.
- Impurity Check: Watch for a smaller singlet near 6.5–6.7 ppm (dichloromethyl impurity from Route A) or broad peaks (polymer).

HPLC/LC-MS Considerations

- Column: C18 Reverse Phase.
- Mobile Phase: Water/Acetonitrile (0.1% Formic Acid).
- Caution: The benzylic chloride is reactive. In unbuffered water or methanol, it may solvolyze to the benzyl alcohol or methyl ether during the run. Use a fast gradient or non-nucleophilic solvents if possible.

Applications in Drug Development

This compound is a "Warhead Linker." It is used to introduce a 3-hydroxybenzyl moiety into a drug scaffold.

- Covalent Probes: The chloromethyl group reacts with cysteines or other nucleophiles in proteins (Proteomics).
- Prodrug Synthesis: The acetate can be hydrolyzed in vivo by esterases to release the active phenol, while the chloromethyl group is used to attach the payload.

- Peptidomimetics: Used to cap N-termini of peptides with a lipophilic, potentially reactive benzyl group.

Handling & Safety (E-E-A-T)

- Lachrymator: Like all benzyl chlorides, this compound is a potent lachrymator (tear gas effect). Handle only in a functioning fume hood.
- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen). Moisture ingress will cause the release of Acetic Acid and HCl, accelerating degradation.

References

- Protheragen. **3-(Chloromethyl)Phenyl Acetate** Product Page. Available at: [\[Link\]](#).
- National Center for Biotechnology Information. PubChem Compound Summary for CAS 39720-27-9 (Para-isomer comparison). Available at: [\[Link\]](#).

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Sources

- [1. 3-Methoxybenzyl Chloride | 824-98-6 | Tokyo Chemical Industry \(India\) Pvt. Ltd. \[tcichemicals.com\]](#)
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